

Application of Silver Chromate in Lithium-Based Batteries: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Silver chromate

CAS No.: 7784-01-2

Cat. No.: B1207786

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Silver chromate (Ag_2CrO_4) has historically been utilized as a cathode material in primary lithium batteries, most notably in high-reliability applications such as cardiac pacemakers.^{[1][2]} Its stable voltage output and low self-discharge rate have made it a suitable candidate for long-life, non-rechargeable power sources.^[1] This document provides an overview of the application of **silver chromate** in lithium-based batteries, including its electrochemical properties, protocols for material synthesis and cell fabrication, and a summary of its performance characteristics. While its primary application has been in non-rechargeable cells, this document will also touch upon its electrochemical behavior in related energy storage systems to provide a broader context for researchers.

Electrochemical Properties and Reaction Mechanism

The overall electrochemical reaction in a primary lithium-**silver chromate** battery involves the reduction of **silver chromate** by lithium metal. The discharge process leads to the formation of lithium chromate (Li_2CrO_4) and metallic silver (Ag).

The overall cell reaction is: $2\text{Li} + \text{Ag}_2\text{CrO}_4 \rightarrow \text{Li}_2\text{CrO}_4 + 2\text{Ag}$

This reaction produces a theoretical standard cell potential of approximately 3.35 V. The battery exhibits a flat voltage profile during discharge, which is a desirable characteristic for many electronic devices.

Data Presentation

While extensive data on the performance of **silver chromate** in modern rechargeable lithium-ion batteries is limited due to its primary application in non-rechargeable cells, some performance metrics can be inferred from its use in other electrochemical energy storage devices, such as supercapacitors. The following table summarizes available quantitative data. It is crucial to note that the specific capacity for supercapacitor applications is reported in Coulombs per gram (C/g) or Farads per gram (F/g) and is not directly comparable to the specific capacity of a battery electrode (mAh/g) without conversion and consideration of the discharge voltage.

Parameter	Value	Device Type	Notes
Specific Capacitance	131 C/g	Supercapacitor (Three-electrode system)	Measured at a scan rate of 5 mV/s.[3]
203 C/g	Supercapacitor (Three-electrode system)	Measured at a current density of 3 A/g.[3]	
Asymmetric Supercapacitor Performance			
Specific Capacity	36 C/g	Asymmetric Supercapacitor (Ag ₂ CrO ₄ cathode)	Measured at 0.4 A/g. [3]
31 C/g	Asymmetric Supercapacitor (Ag ₂ CrO ₄ cathode)	Measured at 10 mV/s. [3]	
Maximum Power Density	361 W/kg	Asymmetric Supercapacitor (Ag ₂ CrO ₄ cathode)	[3]
Energy Density	1.5 Wh/kg	Asymmetric Supercapacitor (Ag ₂ CrO ₄ cathode)	[3]
Primary Lithium Battery			
Nominal Voltage	~3.1 V	Primary Li/Ag ₂ CrO ₄ Battery	Historically used in pacemakers.

Experimental Protocols

Synthesis of Silver Chromate (Ag₂CrO₄) Nanoparticles

This protocol describes a method for synthesizing **silver chromate** nanoparticles suitable for use as a cathode material.

Materials:

- Silver nitrate (AgNO_3)
- Potassium chromate (K_2CrO_4)
- Deionized water
- Ethanol

Procedure:

- Prepare a 0.1 M aqueous solution of silver nitrate.
- Prepare a 0.05 M aqueous solution of potassium chromate.
- Slowly add the silver nitrate solution dropwise to the potassium chromate solution under constant stirring. A brick-red precipitate of **silver chromate** will form immediately.
- Continue stirring the mixture for 1-2 hours to ensure complete reaction.
- Collect the precipitate by centrifugation or filtration.
- Wash the precipitate several times with deionized water to remove any unreacted precursors.
- Finally, wash the precipitate with ethanol.
- Dry the resulting **silver chromate** powder in a vacuum oven at 80°C for 12 hours.

Fabrication of a $\text{Li}/\text{Ag}_2\text{CrO}_4$ Primary Coin Cell (CR2032)

This protocol outlines the assembly of a primary coin cell to evaluate the electrochemical performance of the synthesized **silver chromate**. Note: This procedure should be performed in an argon-filled glovebox with low moisture and oxygen levels.

Materials and Equipment:

- Synthesized Ag_2CrO_4 powder (active material)
- Carbon black (conductive additive)
- Polyvinylidene fluoride (PVDF) binder
- N-Methyl-2-pyrrolidone (NMP) solvent
- Aluminum foil (current collector)
- Lithium metal foil (anode)
- Celgard separator
- Electrolyte (e.g., 1 M LiPF_6 in a mixture of ethylene carbonate and dimethyl carbonate)
- CR2032 coin cell components (casings, spacers, spring)
- Slurry mixer/ball mill
- Doctor blade for electrode casting
- Vacuum oven
- Coin cell crimper

Procedure:

- Cathode Slurry Preparation:
 - Mix the synthesized Ag_2CrO_4 powder, carbon black, and PVDF binder in a weight ratio of 80:10:10.
 - Add NMP solvent to the mixture and ball-mill for several hours to form a homogeneous slurry.
- Cathode Fabrication:

- Cast the slurry onto the aluminum foil using a doctor blade to a desired thickness.
- Dry the coated foil in a vacuum oven at 120°C for 12 hours to remove the NMP solvent.
- Punch out circular electrodes of the desired diameter (e.g., 12 mm) from the dried foil.
- Coin Cell Assembly (inside a glovebox):
 - Place the cathode disc at the bottom of the coin cell casing.
 - Add a few drops of electrolyte to wet the cathode.
 - Place the separator on top of the cathode.
 - Add a few more drops of electrolyte to wet the separator.
 - Place the lithium metal anode on top of the separator.
 - Add the spacer and spring.
 - Place the top casing and crimp the coin cell using a crimping machine.
- Electrochemical Testing:
 - Allow the assembled cell to rest for a few hours to ensure proper wetting of the components.
 - Perform galvanostatic discharge at various C-rates to determine the specific capacity and voltage profile.
 - Monitor the open-circuit voltage over time to assess the self-discharge characteristics.

Visualizations


Experimental Workflow for Coin Cell Fabrication



[Click to download full resolution via product page](#)

Caption: Workflow for fabricating and testing a Li/Ag₂CrO₄ primary coin cell.

Electrochemical Discharge Mechanism of Li/Ag₂CrO₄ Battery

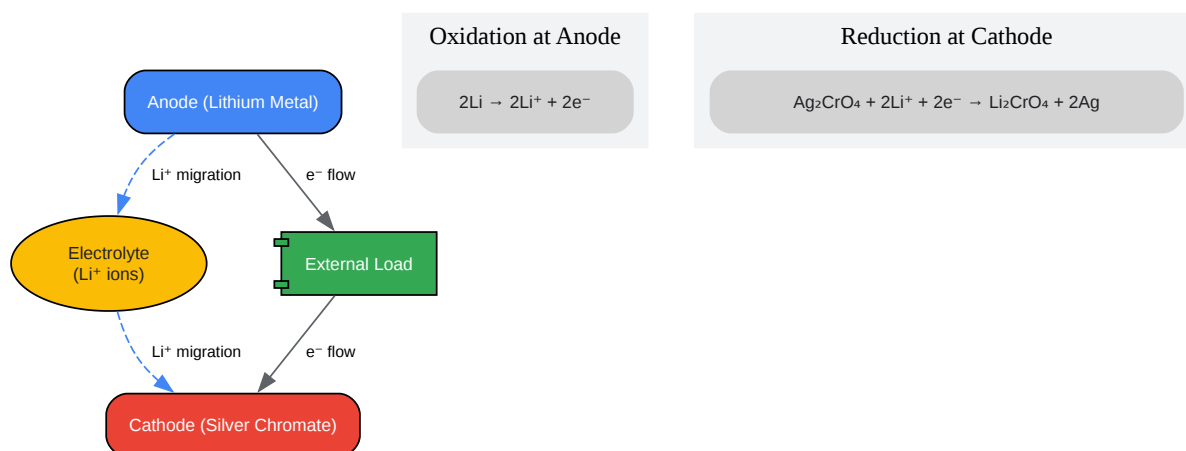

[Click to download full resolution via product page](#)

Caption: Ion and electron flow during the discharge of a Li/Ag₂CrO₄ battery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trends in Cardiac Pacemaker Batteries - PMC [pmc.ncbi.nlm.nih.gov]
- 2. [Lithium-powered cardiac pacemakers. A survey of 3 years' clinical experience (author's transl)] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Performance of ultrafine silver chromate particles in electrochemical capacitor for low-pass frequency filtering application - Nanoscale Advances (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Application of Silver Chromate in Lithium-Based Batteries: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207786/docs#application-of-silver-chromate-in-lithium-based-batteries-application-notes-and-protocols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check